

Solubility of 2,4'-Dibromoacetophenone in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,4'-Dibromoacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,4'-Dibromoacetophenone** in various organic solvents. The document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical research fields where this compound is utilized. It includes a summary of available quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of the experimental workflow and factors influencing solubility.

Quantitative Solubility Data

The solubility of **2,4'-Dibromoacetophenone** has been reported in several common organic solvents. The following table summarizes the available quantitative data. It is important to note that the temperatures at which these solubilities were determined are not consistently reported in the available literature; therefore, these values should be considered as approximate and may vary with temperature.

Solvent	Solubility (mg/mL)	Molar Solubility (mol/L) (approx.)
Methanol	20[1][2][3]	~0.072
Dimethyl Sulfoxide (DMSO)	5[1][2][3]	~0.018
N,N-Dimethylformamide (DMF)	5[4]	~0.018
Toluene	Soluble[1][2][3]	-
Ethanol	Soluble[1][2][3]	-
Water	Insoluble[1][2][3]	-

Note: Molar solubility was calculated using the molecular weight of **2,4'-Dibromoacetophenone** (277.94 g/mol). The terms "Soluble" indicate qualitative observations without specific quantitative values. The lack of precise temperature data highlights the necessity for researchers to determine solubility under their specific experimental conditions.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for various applications, including reaction optimization, purification, and formulation development. The following are detailed methodologies for two common and reliable methods for determining the solubility of a crystalline solid like **2,4'-Dibromoacetophenone**: the Isothermal Shake-Flask Method and the Polythermal Method.

Isothermal Shake-Flask Method

This is a widely used and reliable method for determining thermodynamic equilibrium solubility at a constant temperature.[5][6]

Principle: An excess amount of the solid solute is equilibrated with a known volume of the solvent at a constant temperature until the solution is saturated. The concentration of the dissolved solute in the supernatant is then determined analytically.

Detailed Methodology:

- Preparation:
 - Accurately weigh an excess amount of crystalline **2,4'-Dibromoacetophenone**. An amount that ensures a solid phase remains after equilibration is crucial.
 - Pipette a precise volume of the desired organic solvent into several vials or flasks.
- Equilibration:
 - Add the excess **2,4'-Dibromoacetophenone** to each vial containing the solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant-temperature shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. It is advisable to determine the time to reach equilibrium in preliminary experiments by sampling at different time points (e.g., 12, 24, 48, and 72 hours) and analyzing the concentration until it remains constant.
- Sample Separation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe fitted with a solvent-resistant filter (e.g., a 0.22 µm PTFE filter) to remove any undissolved solid particles. This step is critical to avoid overestimation of the solubility.
- Analysis:
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Determine the concentration of **2,4'-Dibromoacetophenone** in the diluted sample using a validated analytical technique such as:

- High-Performance Liquid Chromatography (HPLC): This is a highly sensitive and specific method. A calibration curve of known concentrations of **2,4'-Dibromoacetophenone** should be prepared in the same solvent.
- UV-Visible Spectroscopy: If **2,4'-Dibromoacetophenone** has a distinct chromophore, a UV-Vis spectrophotometer can be used. A calibration curve is also required.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- Data Reporting:
 - Report the solubility in mg/mL or mol/L at the specified temperature. The experiment should be performed in triplicate to ensure reproducibility.

Polythermal Method

The polythermal method involves determining the temperature at which a known concentration of a solute completely dissolves upon controlled heating.[7][8][9]

Principle: A series of samples with known concentrations of the solute in the solvent are prepared. Each sample is slowly heated, and the temperature at which the last crystal of the solute dissolves is recorded as the saturation temperature for that specific concentration.

Detailed Methodology:

- Sample Preparation:
 - Prepare a series of vials with accurately known masses of **2,4'-Dibromoacetophenone** and the desired solvent to create a range of known concentrations.
 - Ensure the vials are securely sealed to prevent solvent loss during heating.
- Dissolution Point Determination:
 - Place the vials in a controlled heating block or a device equipped with a camera and temperature sensor (e.g., a Crystal16 instrument).

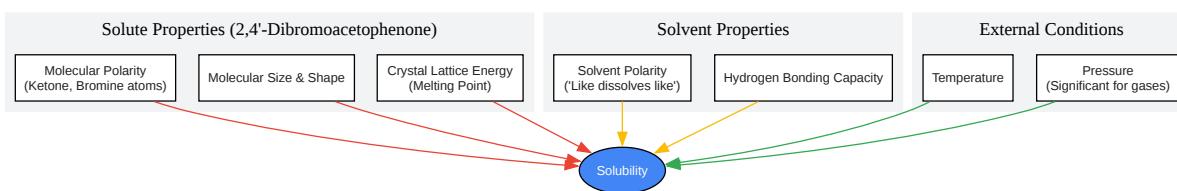
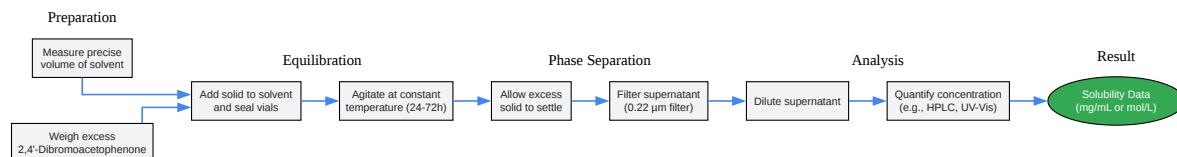
- Stir the samples continuously.
- Slowly heat the samples at a constant and slow rate (e.g., 0.1-0.5 °C/min) to ensure quasi-equilibrium.
- Visually or instrumentally observe the point at which the last crystal of **2,4'-Dibromoacetophenone** dissolves completely. This temperature is the clearing point or saturation temperature for that concentration.

- Data Analysis:
 - Plot the measured saturation temperatures against the corresponding concentrations.
 - This plot represents the solubility curve of **2,4'-Dibromoacetophenone** in the specific solvent as a function of temperature.
- Data Reporting:
 - The results are presented as a solubility curve or a table of solubility values at different temperatures.

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the isothermal shake-flask method for determining the solubility of **2,4'-Dibromoacetophenone**.



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